

# Thallium-204 Radionuclide: A Technical Guide for Scientific and Drug Development Applications

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## Compound of Interest

Compound Name: *Thallium-204*

Cat. No.: *B1237478*

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An In-depth Examination of the Core Properties, Experimental Applications, and Safety Protocols for the **Thallium-204** Radionuclide.

This technical guide provides a comprehensive overview of the key features of **Thallium-204** (Tl-204), a crucial radionuclide for various scientific and industrial applications. Tailored for researchers, scientists, and drug development professionals, this document details its physical and decay characteristics, production methods, and significant applications, with a special focus on its role in high-throughput screening for ion channel modulators. Detailed experimental methodologies and safety protocols are also provided to ensure safe and effective utilization in a laboratory setting.

## Core Properties of Thallium-204

**Thallium-204** is a radioisotope of the element thallium, characterized by its emission of beta particles and a relatively long half-life, making it suitable for a range of research and industrial uses.<sup>[1]</sup>

## Physical and Atomic Characteristics

The fundamental atomic and physical properties of **Thallium-204** are summarized in the table below. These properties are essential for understanding its behavior and for dosimetric calculations.

| Property                | Value                 | Units |
|-------------------------|-----------------------|-------|
| Atomic Number (Z)       | 81                    | -     |
| Mass Number (A)         | 204                   | -     |
| Neutron Number (N)      | 123                   | -     |
| Isotopic Mass           | 203.9738634(12)       | u     |
| Spin and Parity         | 2-                    | -     |
| Half-Life ( $T_{1/2}$ ) | 3.783 (12)            | years |
| Specific Activity       | $1.72 \times 10^{13}$ | Bq/g  |

Source: ChemLin, 2025[1]

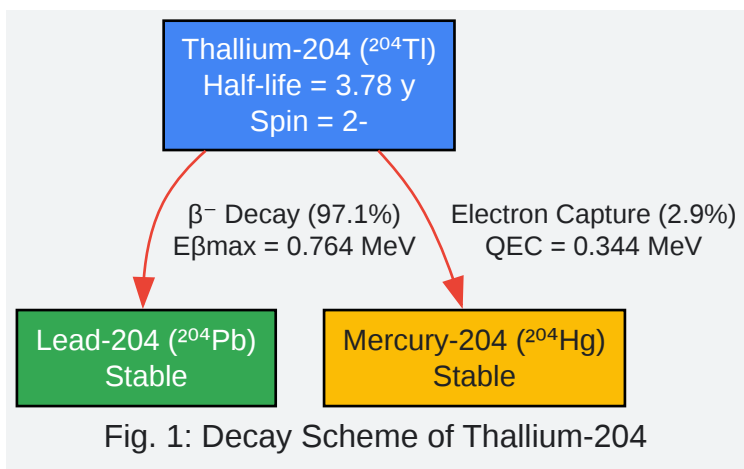
## Decay Properties

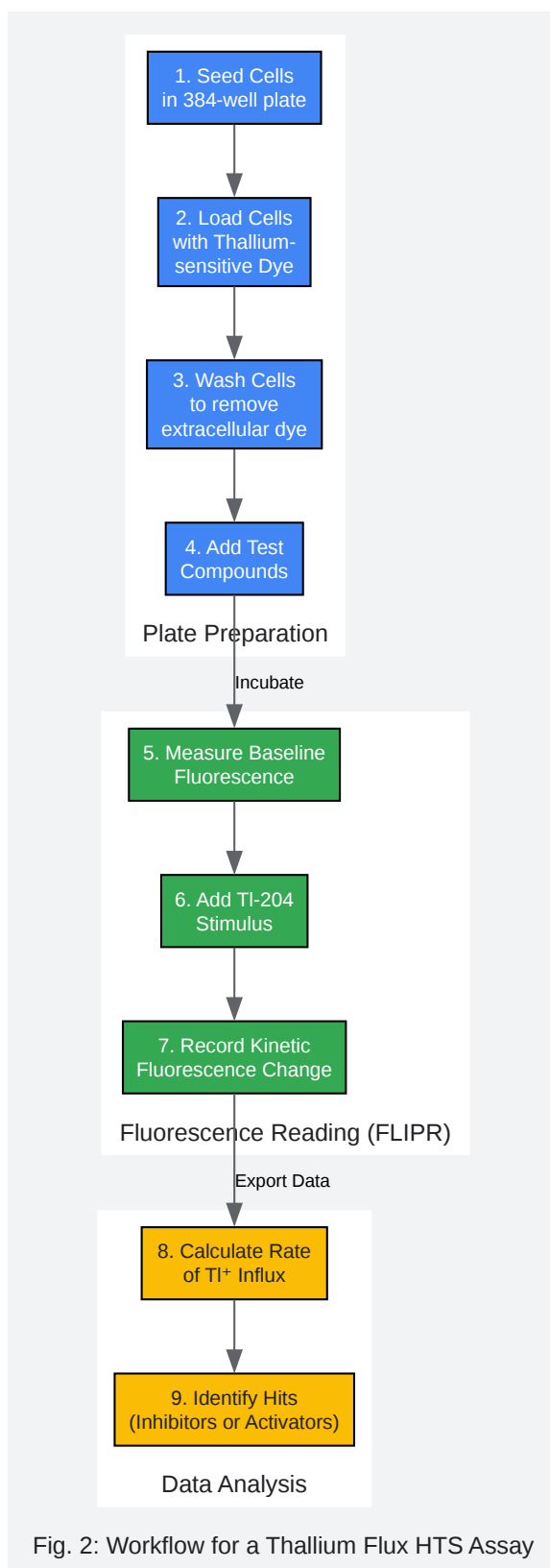
**Thallium-204** undergoes a dual-mode radioactive decay. The primary mode is beta-minus ( $\beta^-$ ) decay to Lead-204 ( $^{204}\text{Pb}$ ), accounting for over 97% of its decay events. A smaller fraction decays via electron capture (EC) to Mercury-204 ( $^{204}\text{Hg}$ ). [2][3] This dual decay pathway is a defining characteristic of the radionuclide.

| Decay Property                                | Value             | Units |
|---|-------------------|-------|
| Beta ( $\beta^-$ ) Decay                      |                   |       |
| Branching Ratio                               | 97.08 (7)         | %     |
| Daughter Nuclide                              | $^{204}\text{Pb}$ | -     |
| Maximum Beta Energy ( $E_{\beta\text{max}}$ ) | 0.76375 (18)      | MeV   |
| Mean Beta Energy                              | ~0.244            | MeV   |
| Electron Capture (EC)                         |                   |       |
| Branching Ratio                               | 2.92 (7)          | %     |
| Daughter Nuclide                              | $^{204}\text{Hg}$ | -     |
| Decay Energy                                  | 0.3441 (13)       | MeV   |

Source: ChemLin, 2025; KAERI, 1999[1][2]

The decay scheme of **Thallium-204** is visualized in the diagram below, illustrating the transitions to its daughter nuclides.





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## References

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